

Physical properties of Azelaoyl chloride (boiling point, density).

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Compound of Interest

Compound Name: Azelaoyl chloride

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Technical Guide to the Physical Properties of Azelaoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Azelaoyl chloride** (CAS 123-98-8), a key reagent in organic synthesis. The document presents quantitative data, outlines general experimental methodologies for determining these properties, and illustrates a common synthetic application.

Core Physical Properties

Azelaoyl chloride, also known as Nonanedioyl dichloride, is a colorless to light yellow clear liquid.^{[1][2][3]} It is a diacid chloride derivative of azelaic acid, with the chemical formula C₉H₁₄Cl₂O₂.^{[2][4]} Its versatile reactivity makes it a valuable intermediate in the synthesis of various materials, including polyamides, polyesters, pharmaceuticals, and agrochemicals.^[1]

Quantitative Data Summary

The boiling point and density of **Azelaoyl chloride** have been reported through various experimental and computational methods. A summary of these values is presented below for easy comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	291.5 °C	at 760 mmHg	[5][6]
171 - 173 °C	at 30 mmHg	[1]	
172 °C	at 30 mmHg	[7]	
166 °C	at 18 mmHg	[3][8][9]	
166 °C	Not specified	[2]	
Density	1.159 g/cm ³	Not specified	[5]
1.150 g/cm ³	Not specified	[1]	
1.144 g/mL	at 20 °C	[3]	
1.144 g/cm ³	Not specified	[2]	
1.143 g/mL	at 25 °C		

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **Azelaoyl chloride** are not extensively published in readily available literature. However, standard methodologies for characterizing liquid organic compounds are applicable. Due to the moisture-sensitive nature of acyl chlorides, all measurements must be conducted under anhydrous conditions.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a reactive compound like **Azelaoyl chloride**, vacuum distillation is the preferred method to prevent decomposition at high temperatures.

General Protocol for Vacuum Distillation:

- Apparatus Setup: A standard vacuum distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum source connected via a manometer. All glassware must be thoroughly dried.

- Sample Preparation: A sample of **Azelaoyl chloride** is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- Evacuation: The system is slowly evacuated to the desired pressure, as measured by the manometer.
- Heating: The flask is gently heated using a heating mantle.
- Measurement: The temperature is recorded when the liquid is boiling steadily and the vapor condensate is in equilibrium, as indicated by a stable temperature reading on the thermometer. This temperature is the boiling point at the recorded pressure.

Density Measurement

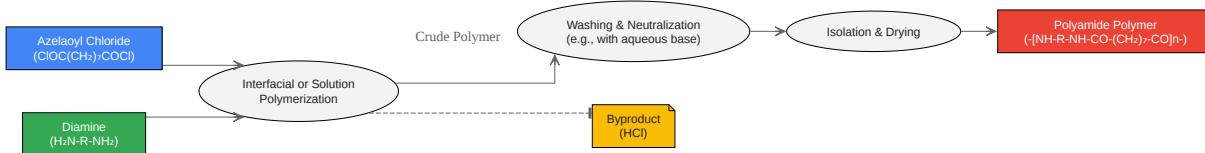
The density of a liquid is its mass per unit volume. The most common and straightforward method for determining the density of a liquid is by using a pycnometer or a specific gravity bottle.

General Protocol using a Pycnometer:

- Preparation: A clean, dry pycnometer of a known volume is weighed accurately (m_1).
- Sample Filling: The pycnometer is filled with **Azelaoyl chloride**, ensuring no air bubbles are trapped. The measurement should be conducted at a specific, controlled temperature (e.g., 20 °C or 25 °C) by placing the pycnometer in a thermostat bath.
- Weighing: The filled pycnometer is weighed again (m_2).
- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where V is the calibrated volume of the pycnometer.

Synthetic Application Workflow

Azelaoyl chloride is a fundamental building block in polymer chemistry. Its bifunctional nature allows it to react with diamines to form polyamides. The following diagram illustrates the general workflow for the synthesis of a polyamide from **Azelaoyl chloride** and a generic diamine ($H_2N-R-NH_2$).



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Caption: Workflow for Polyamide Synthesis using **Azelaoyl Chloride**.

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